

# Personal protective equipment for handling Sodium chromate

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## Compound of Interest

Compound Name: Sodium chromate

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## Essential Safety and Handling Guide for Sodium Chromate

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **sodium chromate**, tailored for research and drug development professionals. The following procedural steps are designed to ensure a safe laboratory environment.

**Sodium chromate** is a highly toxic, corrosive, and carcinogenic compound that requires stringent handling procedures.<sup>[1][2][3]</sup> It is classified as a human carcinogen and can cause genetic defects, damage fertility or the unborn child, and cause damage to organs through prolonged or repeated exposure.<sup>[1][2][4]</sup> Acute effects include severe skin burns, eye damage, and potential fatality if inhaled or swallowed.<sup>[2][4][5]</sup>

## Occupational Exposure Limits

All work with **sodium chromate** must be conducted in a manner that keeps exposure below established occupational limits.

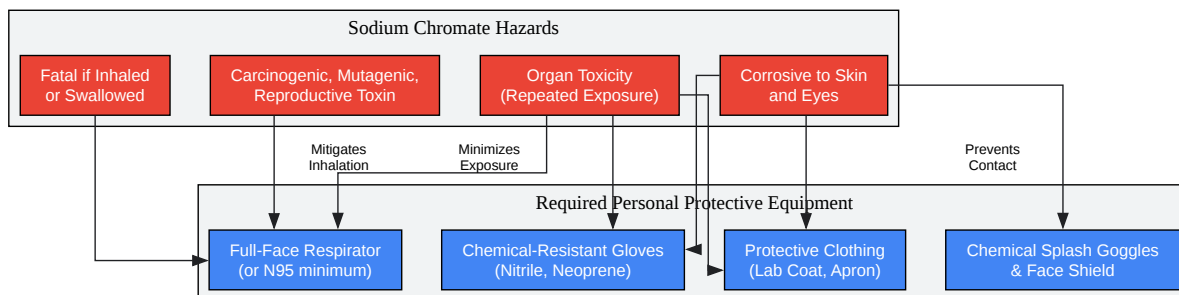
Agency	Limit Type	Value (as Chromium VI)
OSHA	PEL (Permissible Exposure Limit)	0.005 mg/m <sup>3</sup> (8-hr TWA)
ACGIH	TLV (Threshold Limit Value)	0.0002 mg/m <sup>3</sup> (TWA); 0.0005 mg/m <sup>3</sup> (STEL) <a href="#">[6]</a>
NIOSH	REL (Recommended Exposure Limit)	0.001 mg/m <sup>3</sup> (10-hr TWA) <a href="#">[3]</a>

Note: TWA = Time-Weighted Average; STEL = Short-Term Exposure Limit.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. Do not handle **sodium chromate** until all safety precautions have been read and understood.[\[1\]](#)[\[4\]](#)

- Respiratory Protection: A NIOSH-approved air-purifying, particulate filter respirator with an N95 filter or higher is required when handling the powder.[\[3\]](#) For situations where exposure limits may be exceeded, a full-face supplied-air respirator is necessary.[\[5\]](#)[\[7\]](#) All respirator use must comply with OSHA's regulations (29 CFR 1910.134).[\[7\]](#)
- Eye and Face Protection: Chemical splash goggles and a face shield are mandatory to protect against dust particles and splashes.[\[4\]](#)[\[8\]](#) Eyewash stations must be readily available.[\[9\]](#)[\[10\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile, neoprene, or natural rubber, must be worn. Gloves must be inspected before use and disposed of properly after handling the material.[\[4\]](#)
- Body Protection: Wear a lab coat, chemical-resistant apron, or coveralls (e.g., Tyvek®) to prevent skin contact.[\[3\]](#)[\[7\]](#)[\[8\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[1\]](#)[\[4\]](#)



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Caption: Relationship between **sodium chromate** hazards and required PPE.

## Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is mandatory when working with **sodium chromate**.

### 1. Preparation and Engineering Controls:

- Designate a specific area for handling **sodium chromate**.
- Ensure a certified chemical fume hood or other appropriate exhaust ventilation is used for all procedures involving powder or potential aerosol generation.[4][10]
- Verify that a safety shower and eyewash station are unobstructed and functional.[9][10]
- Assemble all necessary materials and PPE before beginning work.

### 2. Handling the Chemical:

- Don the required PPE as specified above.
- Handle and open the container with care.[11]

- Avoid the formation of dust and aerosols.[4] If weighing the powder, do so within a fume hood or a ventilated balance enclosure.
- Do not eat, drink, or smoke in the handling area.[4][12]
- Wash hands thoroughly with soap and water immediately after handling the product and before breaks.[4]

### 3. Post-Handling:

- Securely close the container when not in use.[4][12]
- Decontaminate the work area.
- Carefully remove and dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.[4]
- Store **sodium chromate** in a cool, dry, well-ventilated, and locked storeroom, away from combustible materials.[9][13][12]

## Emergency Procedures: Spill and Exposure Plan

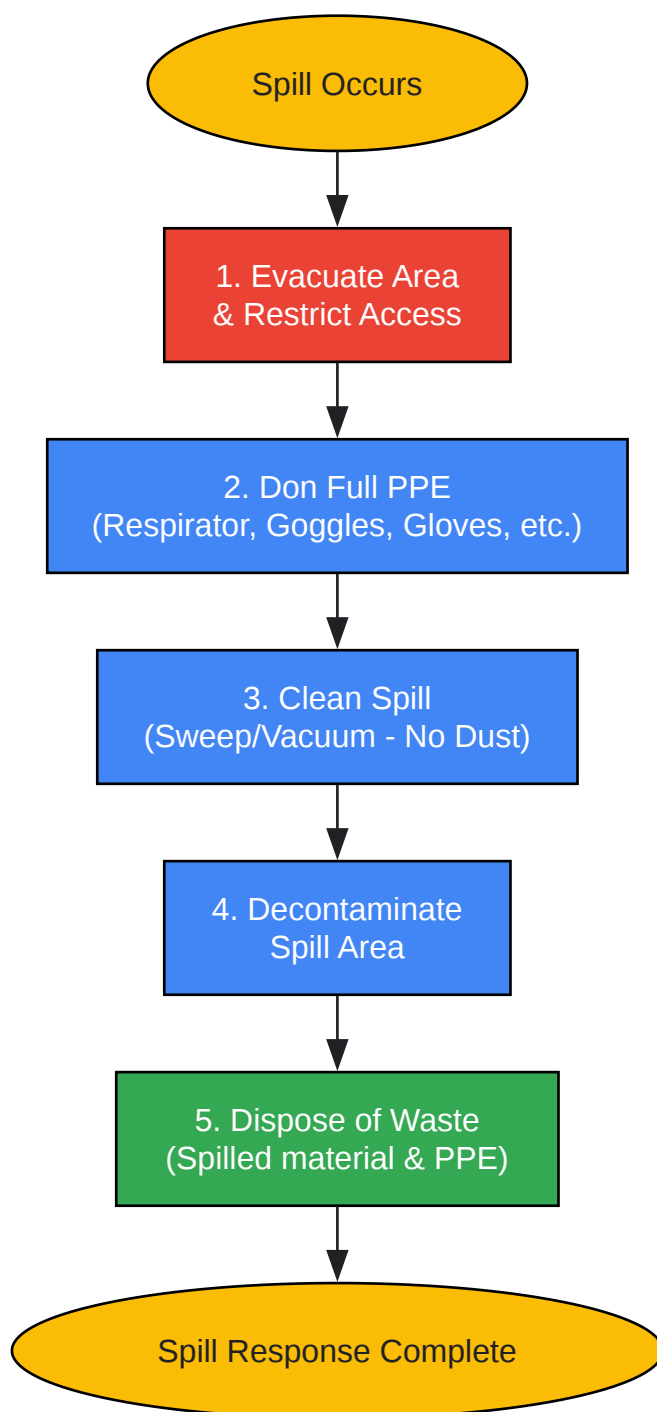
### In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, lifting the upper and lower eyelids.[1][9] Seek immediate medical attention.[7]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin with large amounts of soap and water for at least 15 minutes.[9][11] Seek immediate medical attention.[7]
- Inhalation: Move the victim to fresh air immediately.[1][7] If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration.[7] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1][4] Rinse the mouth with water.[4] Seek immediate medical attention.[7][11]

## Spill Response Protocol:

In the event of a spill, follow these steps precisely.

- **Evacuate & Secure:** Immediately evacuate non-essential personnel from the area and restrict access.[\[4\]](#)[\[9\]](#)
- **Ventilate:** Ensure the area is well-ventilated, preferably within a chemical fume hood.[\[4\]](#)
- **Don PPE:** Wear the appropriate PPE, including respiratory protection, chemical goggles, face shield, gloves, and protective clothing.[\[4\]](#)[\[13\]](#)
- **Contain & Clean:**
  - For solid spills, carefully sweep or vacuum up the material without creating dust.[\[4\]](#)[\[7\]](#)[\[9\]](#)  
Place the collected material into a suitable, closed, and labeled container for disposal.[\[4\]](#)  
[\[9\]](#)
  - Avoid dispersal of dust into the air.[\[10\]](#)
- **Decontaminate:** Wash the spill area thoroughly after the material has been picked up.[\[9\]](#)
- **Dispose:** Dispose of all contaminated materials (including PPE) as hazardous waste.[\[4\]](#)



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Address: 3281 E Guasti Rd

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